

N-Boc-1-amino-1-cyclopentanemethanol safety data sheet (SDS) information

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Compound of Interest

Compound Name:	<i>N</i> -Boc-1-amino-1-cyclopentanemethanol
Cat. No.:	B067021

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Technical Guide to the Safety of N-Boc-1-amino-1-cyclopentanemethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the available safety information for **N-Boc-1-amino-1-cyclopentanemethanol** (CAS No: 168540-07-6), also known as tert-butyl (1-(hydroxymethyl)cyclopentyl)carbamate. The information is compiled from various chemical supplier databases and safety data sheets of structurally related compounds. It is intended to guide laboratory personnel in the safe handling and use of this compound.

Chemical and Physical Properties

N-Boc-1-amino-1-cyclopentanemethanol is a Boc-protected amino alcohol, a common building block in organic synthesis. The following table summarizes its key physical and chemical properties.

Property	Value
Molecular Formula	C ₁₁ H ₂₁ NO ₃
Molar Mass	215.29 g/mol
Appearance	Off-white solid
Melting Point	108-112 °C[1]
Boiling Point (Predicted)	329.5 ± 11.0 °C[1]
Density (Predicted)	1.07 ± 0.1 g/cm ³ [1]
Flash Point (Predicted)	153.1 °C[1]
Vapor Pressure (Predicted)	1.31E-05 mmHg at 25°C[1]
Solubility	Insoluble in water; soluble in organic solvents like dimethylformamide and dichloromethane.[1]

Hazard Identification and Classification

Based on available information, **N-Boc-1-amino-1-cyclopentanemethanol** is classified as an irritant. The GHS hazard classifications for this chemical and structurally similar compounds are summarized below.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2]

GHS Pictogram:

GHS07 Exclamation Mark

Signal Word: Warning

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure the stability of the compound.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator may be necessary.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage Conditions

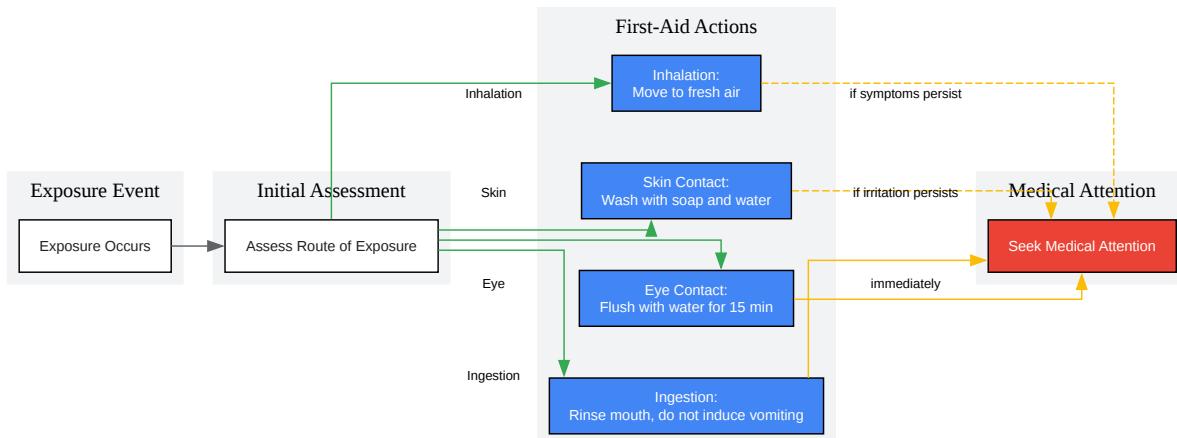
- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek medical attention.

The following diagram outlines the general first-aid workflow for exposure to **N-Boc-1-amino-1-cyclopentanemethanol**.



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First-Aid Decision Workflow

Toxicological Information

Detailed toxicological studies for **N-Boc-1-amino-1-cyclopentanemethanol** are not readily available in the public domain. The toxicological properties have not been fully investigated. The GHS classification is based on the expected properties of a compound of this chemical class. The primary hazards are irritation to the skin, eyes, and respiratory system. No quantitative data on acute toxicity (e.g., LD50, LC50) has been found in the reviewed sources.

Experimental Protocols

Specific experimental protocols for the determination of the safety data of **N-Boc-1-amino-1-cyclopentanemethanol** were not available in the searched literature. The hazard classifications are likely derived from computational models or data from structurally analogous compounds.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. It is recommended to dispose of this material as hazardous waste. Avoid release to the environment.

Disclaimer

The information provided in this document is intended for guidance only and is based on the currently available data. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. This document does not constitute a formal Safety Data Sheet (SDS) from a manufacturer. Always refer to the specific SDS provided by the supplier for the most accurate and up-to-date information.

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References

- 1. 168540-07-6 Cas No. | N-BOC-1-Amino-1-cyclopentanemethanol | Apollo [store.apolloscientific.co.uk]
- 2. tert-butyl N-[(1R,3R)-3-(hydroxymethyl)cyclopentyl]carbamate | C11H21NO3 | CID 18453393 - PubChem [pubchem.ncbi.nlm.nih.gov]
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